

Navigating the Landscape of Indole Derivatives: A Technical Guide to 4-Acetoxyindole

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Compound of Interest

Compound Name: 1-(1H-Indol-4-yl)ethanone

Cat. No.: B1316511

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A Note on Nomenclature: Initial searches for "4-acetylindole" yielded limited and often conflated results with the more extensively documented compound, "4-acetoxyindole." This guide will focus on the physical and chemical properties of 4-acetoxyindole, a significant compound in synthetic and medicinal chemistry. It is plausible that "4-acetylindole" is a less common isomer or that the nomenclature is used interchangeably in some contexts, leading to ambiguity in available literature. This whitepaper aims to provide a clear and data-driven overview of 4-acetoxyindole for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties of 4-Acetoxyindole

4-Acetoxyindole (CAS RN: 5585-96-6) is a solid, off-white to beige crystalline powder.[\[1\]](#)[\[2\]](#) Its core structure consists of an indole ring substituted with an acetoxy group at the fourth position.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ NO ₂	[1] [2] [3]
Molecular Weight	175.18 g/mol	[1] [4] [5]
Melting Point	91 - 102 °C	[1] [2] [6]
Boiling Point (Predicted)	339.1 ± 15.0 °C	[1]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[1]
Appearance	Off-white to beige solid	[1] [2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 4-acetoxyindole.

Spectroscopy	Data Highlights	Source(s)
¹ H NMR	Spectra available, though specific peak assignments require further analysis of raw data.	[4]
¹³ C NMR	Spectra available for detailed structural elucidation.	[7]
Infrared (IR)	ATR-IR spectra have been recorded.	[4]
Mass Spectrometry (MS)	GC-MS data is available, providing fragmentation patterns for structural confirmation.	[4]

Chemical Reactivity and Applications

4-Acetoxyindole is a versatile intermediate in organic synthesis, primarily owing to the reactivity of its indole nucleus and the ester functionality. The strong carbonyl groups make it reactive

towards various functional groups, which is instrumental in the synthesis of heterocyclic compounds like other indoles and isoquinolines.[\[1\]](#)

Its applications are notable in the pharmaceutical and agrochemical industries.[\[2\]\[5\]](#) It serves as a key starting material for the synthesis of more complex molecules, including:

- Anti-HIV agents: Used in the preparation of 4-oxoquinolines which have shown anti-HIV activity.[\[8\]](#)
- Prostanoid EP3 receptor antagonists: These have potential as novel antiplatelet agents.
- Psilocybin and its analogs: Important for neurological research and potential therapeutic applications.

Furthermore, its distinct properties are being explored in the development of dyes, pigments, and organic electronics.[\[2\]](#)

Experimental Protocols

Synthesis of 4-Acetoxyindole from 4-Hydroxyindole

A common method for the synthesis of 4-acetoxyindole involves the acetylation of 4-hydroxyindole.[\[3\]](#)

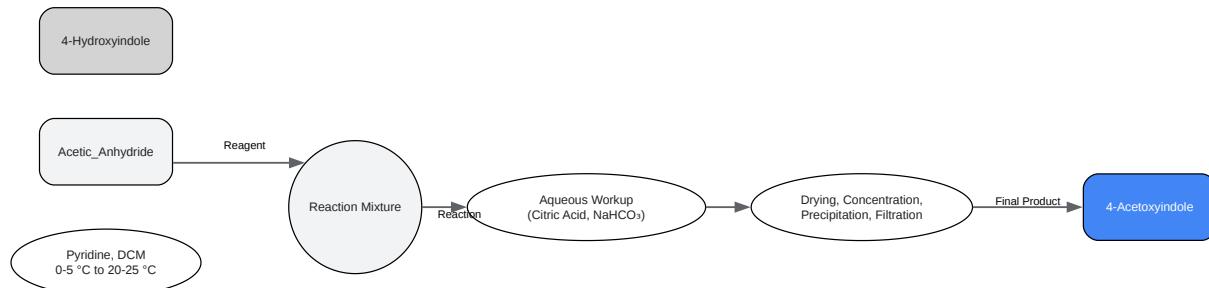
Materials:

- 4-Hydroxyindole
- Dichloromethane (DCM)
- Pyridine
- Acetic anhydride
- 20% aqueous citric acid solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Magnesium sulfate (MgSO_4)

- Heptane

Procedure:

- Charge a reaction vessel with 4-hydroxyindole under a nitrogen atmosphere.
- Add DCM (6 volumes based on the 4-hydroxyindole charge) and cool the mixture to 0-5°C.
- Add pyridine (1.2 equivalents) dropwise, maintaining the temperature at 0-5°C.
- Add acetic anhydride (1.1 equivalents) dropwise at 0-5°C.
- Allow the reaction to warm to 20-25°C and stir for 3 hours.
- Monitor the reaction for completion.
- Wash the reaction mixture three times with a 20% aqueous citric acid solution and once with saturated NaHCO₃.
- Dry the DCM solution over MgSO₄ and filter.
- Concentrate the DCM solution to half its volume by distillation.
- Add heptane (6 volumes) and continue distillation to precipitate the product.
- Cool the mixture to 15-25°C and collect the solid product by filtration.
- Wash the solid with heptane and dry under a vacuum at 60°C overnight.[3]



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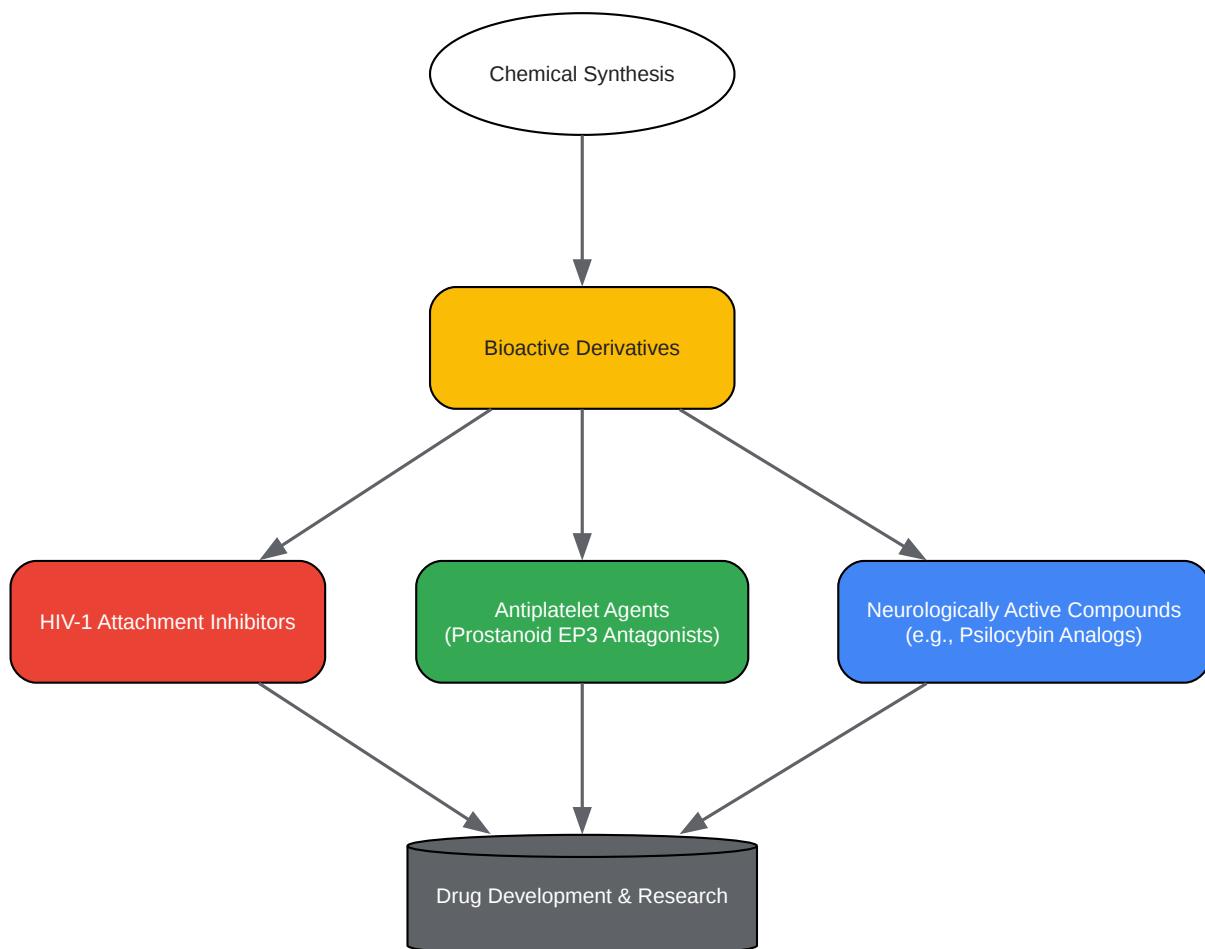
Caption: Synthesis workflow for 4-Acetoxyindole.

Biological Activity and Signaling Pathways

While 4-acetoxyindole itself is primarily a synthetic intermediate, its derivatives and the broader class of indole-containing compounds exhibit a vast range of biological activities.[9][10][11] The indole scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and pharmaceuticals. It is known to interact with a variety of biological targets, often mimicking the amino acid tryptophan.

Derivatives of 4-acetoxyindole are being investigated for their interaction with serotonin receptors, highlighting their potential in treating neurological disorders.[2] The development of compounds from 4-acetoxyindole that act as inhibitors of HIV-1 attachment and as antiplatelet agents underscores the therapeutic potential stemming from this core structure.[8]

Further research into the metabolism and biological interactions of 4-acetoxyindole and its derivatives will be crucial in elucidating specific signaling pathways and mechanisms of action.

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Caption: Role of 4-acetoxyindole in drug development.

Conclusion

4-Acetoxyindole is a valuable and versatile chemical intermediate with significant applications in the synthesis of pharmaceuticals and other functional materials. Its well-defined physical and chemical properties, along with established synthetic routes, make it a reliable building block for researchers and drug development professionals. While the biological activity of 4-acetoxyindole itself is not extensively documented, it serves as a crucial precursor to a wide

range of bioactive molecules, underscoring its importance in the ongoing quest for novel therapeutics. Further investigation into its derivatives is likely to uncover new and valuable applications in medicine and materials science.

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